

An In-Depth Technical Guide to the Synthesis and Purification of Palmitamidobutyl Guanidine

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Compound of Interest

Compound Name: Palmitamidobutyl guanidine

Cat. No.: B15183720

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This technical guide provides a comprehensive overview of the synthesis and purification methods for **palmitamidobutyl guanidine**, a long-chain N-acylguanidine. The document details a robust two-step synthetic pathway, including the guanidinylation of a diamine precursor followed by N-acylation. Furthermore, it outlines effective purification strategies tailored for this amphiphilic molecule. All quantitative data is summarized in structured tables, and experimental workflows are visualized using DOT language diagrams for enhanced clarity.

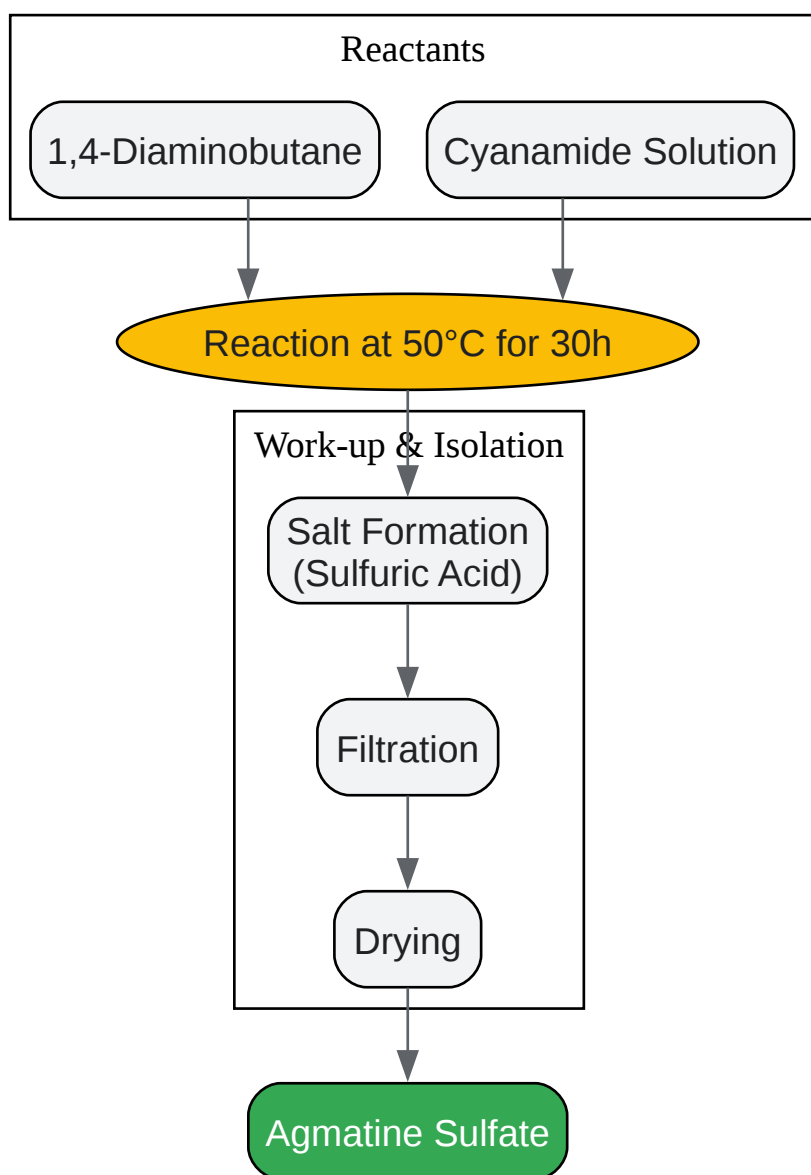
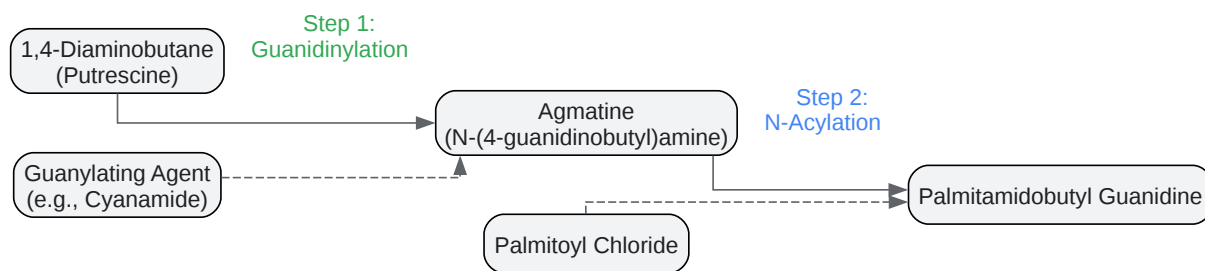
Introduction

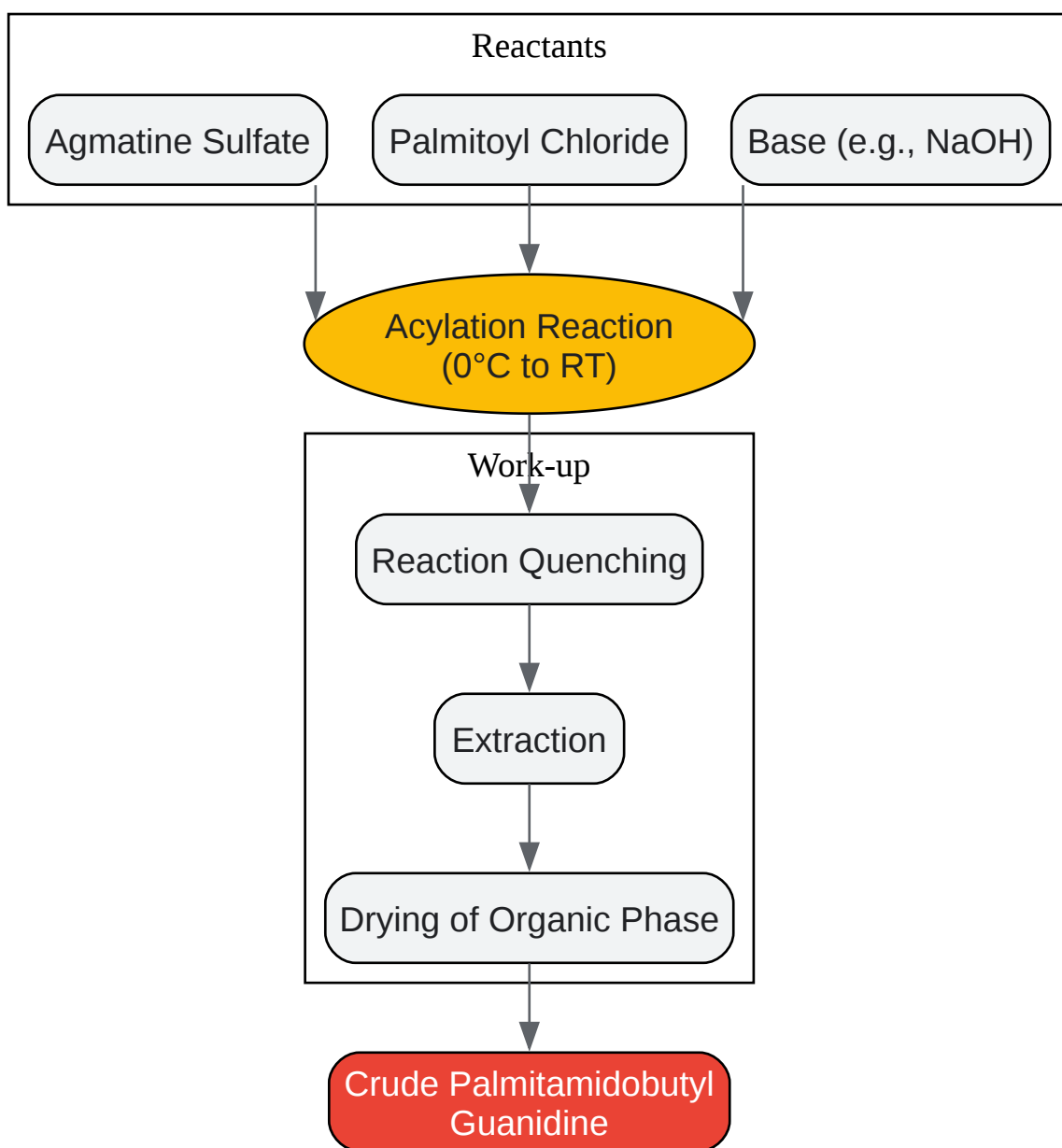
Palmitamidobutyl guanidine, also known as N-(4-guanidinobutyl)palmitamide, belongs to the class of amphiphilic guanidinium compounds. These molecules, characterized by a polar guanidinium head group and a nonpolar aliphatic tail, have garnered interest in various research and development areas, including drug delivery, antimicrobial agents, and surfactant technology. The synthesis of this specific molecule involves a straightforward yet nuanced process that requires careful control of reaction conditions to ensure high yield and purity. This guide will elaborate on a common and effective synthetic route proceeding via the intermediate, agmatine.

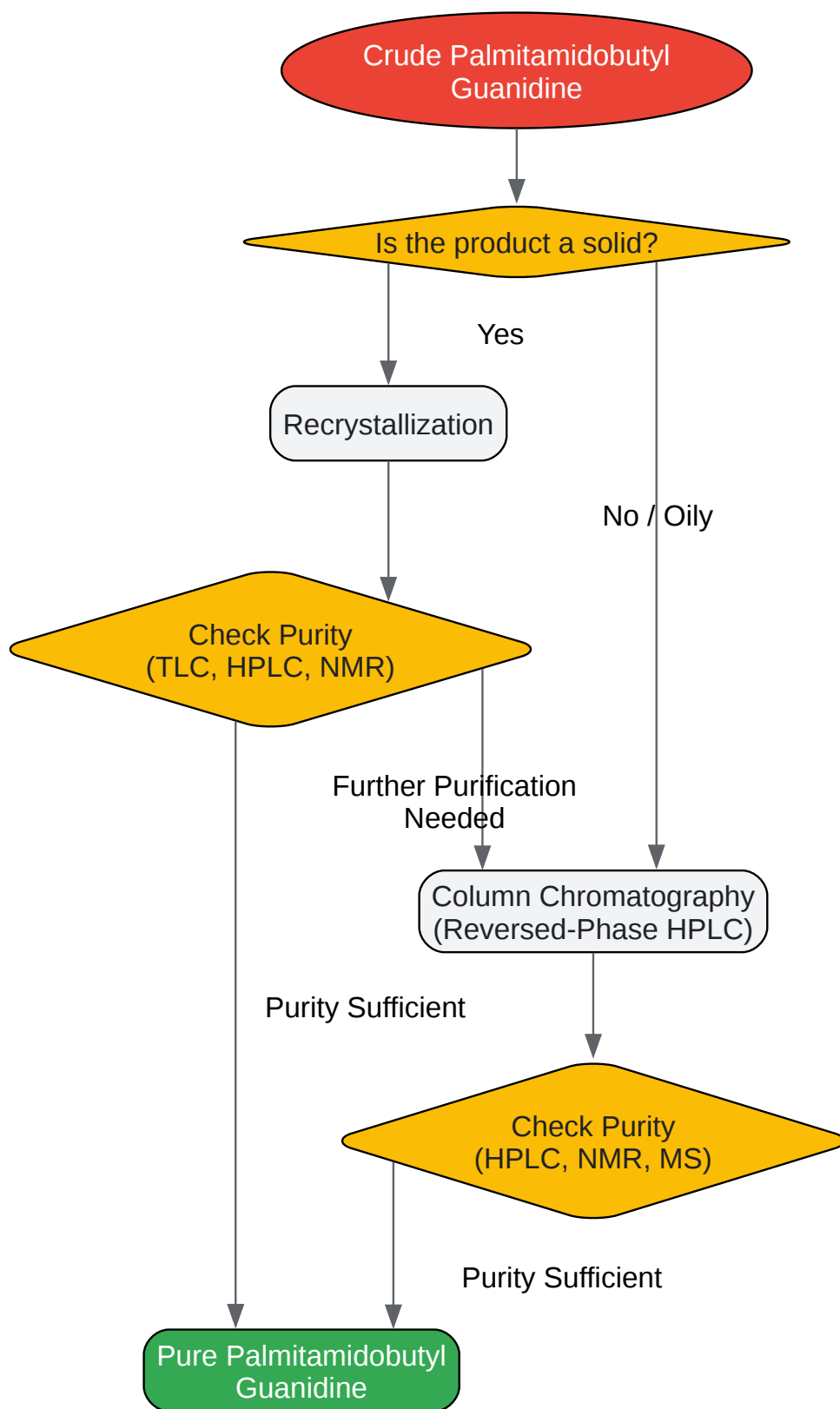
Synthetic Pathway Overview

The synthesis of **palmitamidobutyl guanidine** is most effectively achieved through a two-step process. The first step involves the synthesis of the key intermediate, agmatine (N-(4-

guanidinobutyl)amine), via the guanidinylation of 1,4-diaminobutane (putrescine). The second step is the selective N-acylation of agmatine's primary amino group with palmitoyl chloride to yield the final product.







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